

(4-Bromo-3-methylphenyl)thiourea CAS number and molecular formula

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Compound of Interest

Compound Name: (4-Bromo-3-methylphenyl)thiourea

Cat. No.: B2370046

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Technical Guide: (4-Bromo-3-methylphenyl)thiourea

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(4-Bromo-3-methylphenyl)thiourea**, including its chemical identity and a proposed protocol for its synthesis. Due to the compound's limited documentation in readily available chemical databases, a specific CAS number could not be retrieved. However, based on its constituent precursor, 4-Bromo-3-methylaniline, its molecular formula and a feasible synthetic pathway can be accurately determined.

Chemical Identity and Properties

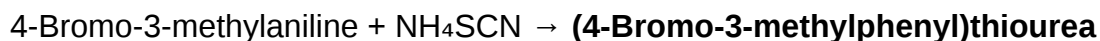
While a specific CAS number for **(4-Bromo-3-methylphenyl)thiourea** is not publicly indexed, its molecular structure and formula can be deduced from its logical precursor, 4-Bromo-3-methylaniline.

Parameter	Value	Source
Compound Name	(4-Bromo-3-methylphenyl)thiourea	-
CAS Number	Not Found	-
Molecular Formula	C ₈ H ₉ BrN ₂ S	Deduced from Synthesis
Precursor	4-Bromo-3-methylaniline	[1][2][3]
Precursor CAS	6933-10-4	[1][2][3]
Precursor Formula	C ₇ H ₈ BrN	[1]

Proposed Synthesis Protocol

The synthesis of **(4-Bromo-3-methylphenyl)thiourea** can be achieved through the reaction of 4-Bromo-3-methylaniline with an isothiocyanate source. A common and effective method involves the use of ammonium thiocyanate in the presence of an acid catalyst.

Reaction:



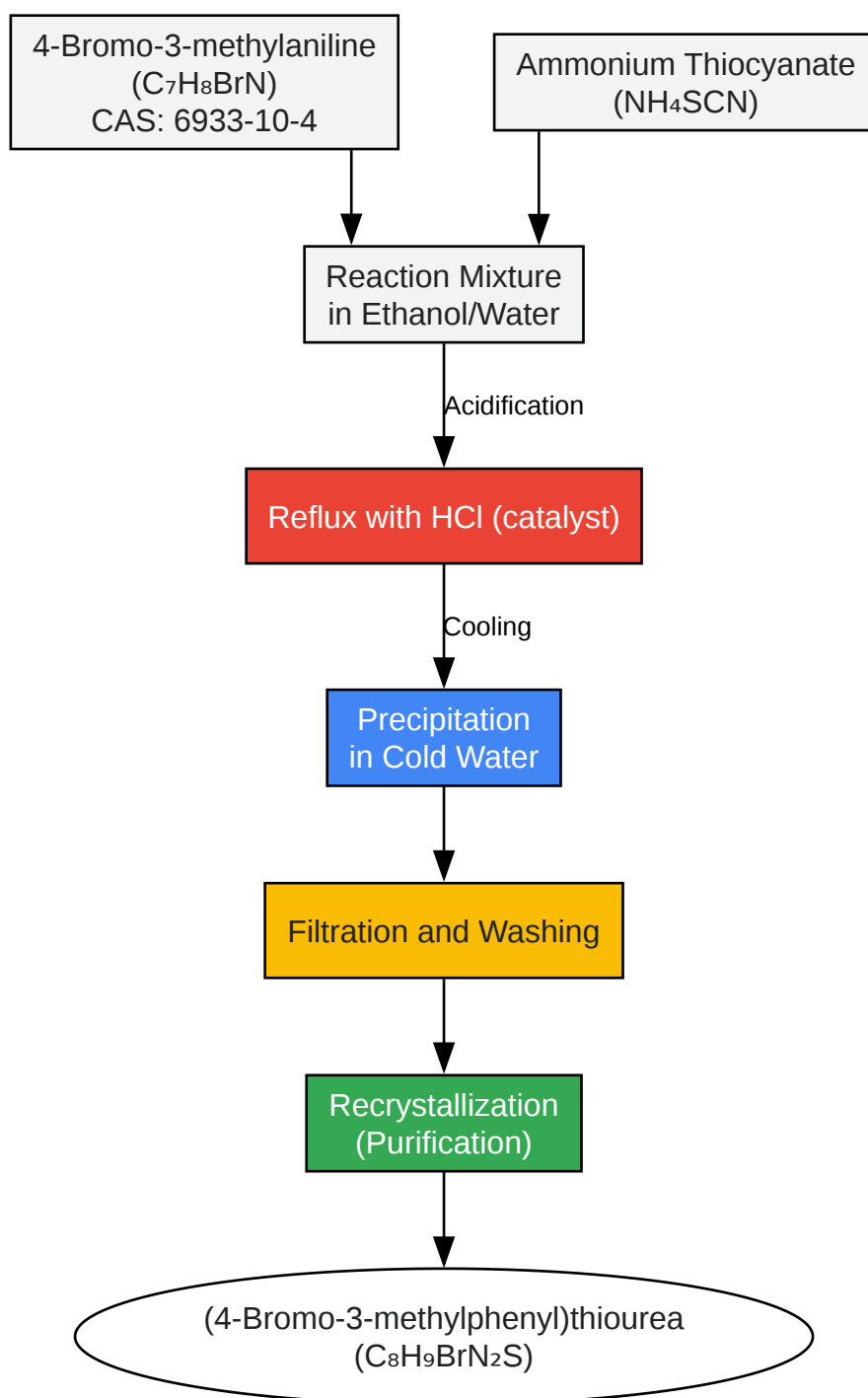
Experimental Protocol:

- Materials:
 - 4-Bromo-3-methylaniline (CAS: 6933-10-4)[3]
 - Ammonium thiocyanate
 - Hydrochloric acid (concentrated)
 - Ethanol
 - Water
 - Standard laboratory glassware and heating apparatus

- Procedure:
 1. In a round-bottom flask, dissolve a specific molar equivalent of 4-Bromo-3-methylaniline in ethanol.
 2. In a separate beaker, prepare a solution of ammonium thiocyanate in water.
 3. Add the ammonium thiocyanate solution to the flask containing the 4-Bromo-3-methylaniline solution.
 4. Slowly add concentrated hydrochloric acid to the mixture while stirring. The acid acts as a catalyst for the reaction.
 5. Attach a reflux condenser to the flask and heat the mixture to reflux for a specified period. The reaction progress can be monitored using Thin Layer Chromatography (TLC).
 6. After the reaction is complete, allow the mixture to cool to room temperature.
 7. Pour the reaction mixture into cold water to precipitate the crude **(4-Bromo-3-methylphenyl)thiourea**.
 8. Filter the precipitate using a Buchner funnel and wash it with cold water to remove any unreacted starting materials and inorganic salts.
 9. The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol or an ethanol-water mixture, to obtain the pure **(4-Bromo-3-methylphenyl)thiourea**.

Synthetic Workflow

The following diagram illustrates the proposed synthetic pathway for **(4-Bromo-3-methylphenyl)thiourea**.



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Caption: Proposed synthesis workflow for **(4-Bromo-3-methylphenyl)thiourea**.

Biological Context and Potential Applications

Thiourea derivatives are a significant class of compounds in medicinal chemistry, exhibiting a wide range of biological activities. While specific studies on **(4-Bromo-3-methylphenyl)thiourea** are not readily available, related thiourea-containing molecules have demonstrated potential as antimicrobial, antiviral, and anticancer agents. The presence of the bromo and methyl-substituted phenyl ring in this particular compound provides a unique scaffold for further chemical modification and exploration in drug discovery programs. The synthetic protocol outlined in this guide serves as a foundational step for producing this compound for further research and screening.

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